

Technical Support Center: Recrystallization of 4-(benzyloxy)-2-fluorobenzoic Acid

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Compound of Interest

Compound Name: 4-(Benzyloxy)-2-fluorobenzoic acid

Cat. No.: B176245

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Welcome to the technical support center for the purification of **4-(benzyloxy)-2-fluorobenzoic acid**. This guide is designed for researchers, medicinal chemists, and professionals in drug development. Here, we provide a detailed recrystallization protocol, troubleshooting guidance for common experimental challenges, and a comprehensive FAQ section. Our approach is grounded in established chemical principles to ensure you can achieve the highest purity for your compound.

Understanding the Molecule: Physicochemical Properties

Before proceeding with the recrystallization, it is crucial to understand the key physical properties of **4-(benzyloxy)-2-fluorobenzoic acid**, as these will dictate the optimal purification strategy.

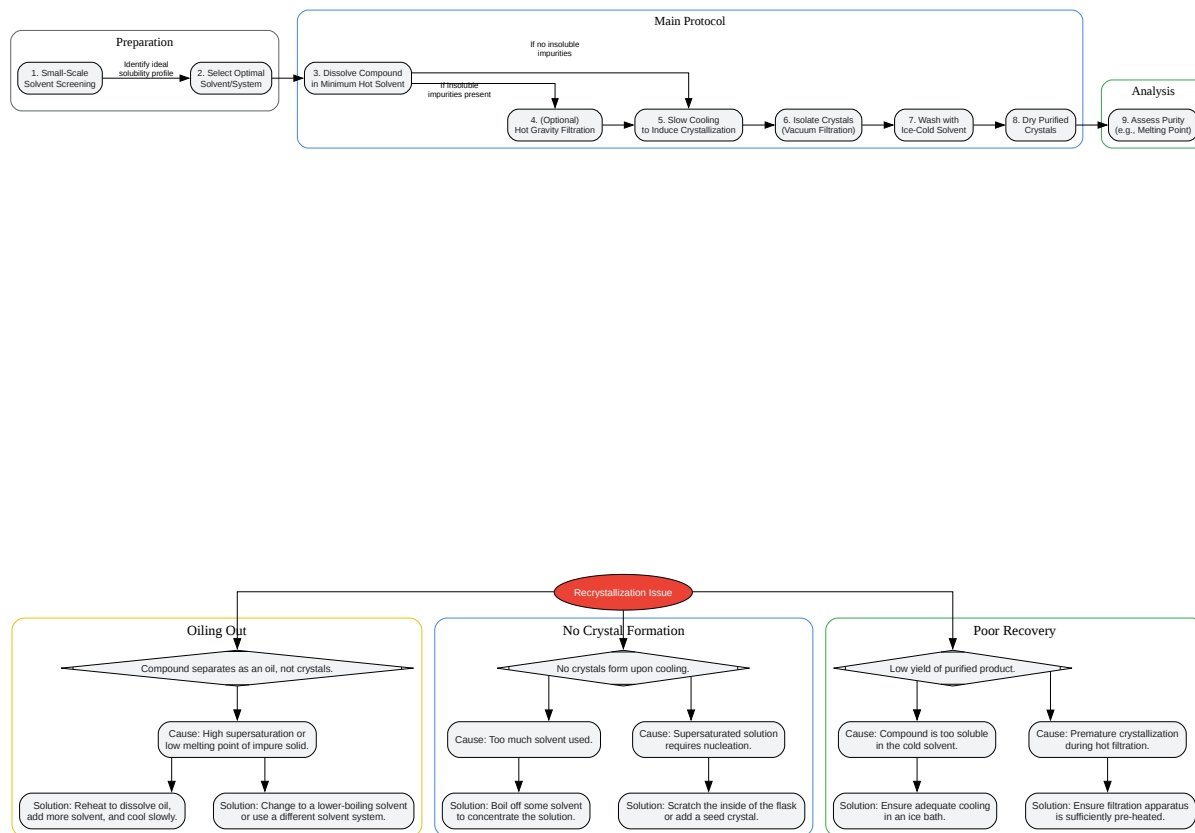
Property	Value	Source
CAS Number	114045-96-4	[1][2]
Molecular Formula	C ₁₄ H ₁₁ FO ₃	[1][2]
Molecular Weight	246.23 g/mol	[1][2]
Appearance	White to off-white or pale cream solid (crystals or powder)	[2][3]
Melting Point	163-169 °C	[1][2][3]

The relatively high melting point of this compound suggests a stable crystal lattice, which is favorable for purification by recrystallization. The presence of a carboxylic acid group, a fluoro substituent, and a benzyloxy ether linkage will influence its solubility in various solvents. Aromatic carboxylic acids, as a class, tend to be soluble in alcohols and can often be recrystallized from aqueous alcohol mixtures or hot water.[4][5][6]

Recommended Recrystallization Protocol

This protocol is a robust starting point for the purification of **4-(benzyloxy)-2-fluorobenzoic acid**. Given the absence of specific solubility data in the literature, a small-scale solvent screening is highly recommended to determine the optimal solvent system for your specific batch of material.

Diagram of the Recrystallization Workflow



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